

# Synthesis of Alanine from Lactonitrile: An Application Note and Detailed Protocol

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## Compound of Interest

Compound Name: Lactonitrile

Cat. No.: B165350

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This document provides a comprehensive guide to the synthesis of the amino acid DL-alanine from the starting material **lactonitrile**. The described protocol follows a two-step process involving the formation of a hydantoin intermediate, followed by hydrolysis to yield the final product. This method is a variation of the well-established Strecker synthesis.

## I. Overview of the Synthetic Pathway

The synthesis of DL-alanine from **lactonitrile** proceeds through a two-step reaction sequence:

- **Bucherer-Bergs Reaction:** **Lactonitrile** is reacted with ammonium carbonate to form 5-methylhydantoin. This reaction is a classic method for the synthesis of hydantoins from cyanohydrins.
- **Hydrolysis:** The intermediate, 5-methylhydantoin, is then hydrolyzed under basic conditions using barium hydroxide to yield DL-alanine.

The overall process is reported to have a high yield, making it an efficient method for the laboratory-scale synthesis of this important amino acid.<sup>[1]</sup>

## II. Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of DL-alanine from **lactonitrile**.

Parameter	Step 1: 5-Methylhydantoin Synthesis	Step 2: Alanine Synthesis	Overall
Reaction Type	Bucherer-Bergs Reaction	Basic Hydrolysis	Two-Step Synthesis
Starting Material	Lactonitrile	5-Methylhydantoin	Lactonitrile
Key Reagents	Ammonium Carbonate	Barium Hydroxide	-
Intermediate	5-Methylhydantoin	-	5-Methylhydantoin
Final Product	-	DL-Alanine	DL-Alanine
Reported Yield	Good	Nearly Quantitative[2]	~80%[1]
Product Purity	Typically requires recrystallization	Requires removal of barium salts	High purity achievable
Melting Point	148-152 °C (for 5-methylhydantoin)[3]	Decomposes >295 °C (for Alanine)	-

### III. Experimental Protocols

Step 1: Synthesis of 5-Methylhydantoin from **Lactonitrile** (Bucherer-Bergs Reaction)

This protocol is adapted from the general procedure for the Bucherer-Bergs reaction of cyanohydrins.[4][5]

Materials:

- **Lactonitrile**
- Ammonium Carbonate
- Ethanol (50% aqueous solution)
- Hydrochloric Acid (for workup)
- Deionized Water

- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Beaker
- Büchner funnel and filter paper
- Crystallizing dish

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine **lactonitrile** and a 2 to 2.5 molar excess of ammonium carbonate.
- Add a sufficient volume of 50% aqueous ethanol to dissolve the reactants upon heating.
- Heat the reaction mixture to a gentle reflux (approximately 80-90°C) with continuous stirring.
- Maintain the reflux for a period of 3 to 5 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Carefully acidify the reaction mixture with hydrochloric acid to a pH of approximately 5-6. This will cause the 5-methylhydantoin to precipitate.
- Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Wash the crude product with cold deionized water to remove any remaining salts.
- Recrystallize the crude 5-methylhydantoin from hot water or an ethanol/water mixture to obtain a purified product.
- Dry the purified crystals in a desiccator.

#### Step 2: Hydrolysis of 5-Methylhydantoin to DL-Alanine

This protocol is based on the general procedure for the hydrolysis of hydantoins.[1][2]

#### Materials:

- 5-Methylhydantoin (from Step 1)
- Barium Hydroxide Octahydrate ( $\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ )
- Deionized Water
- Sulfuric Acid (dilute) or Carbon Dioxide gas
- Ethanol
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Beaker
- Büchner funnel and filter paper
- Rotary evaporator

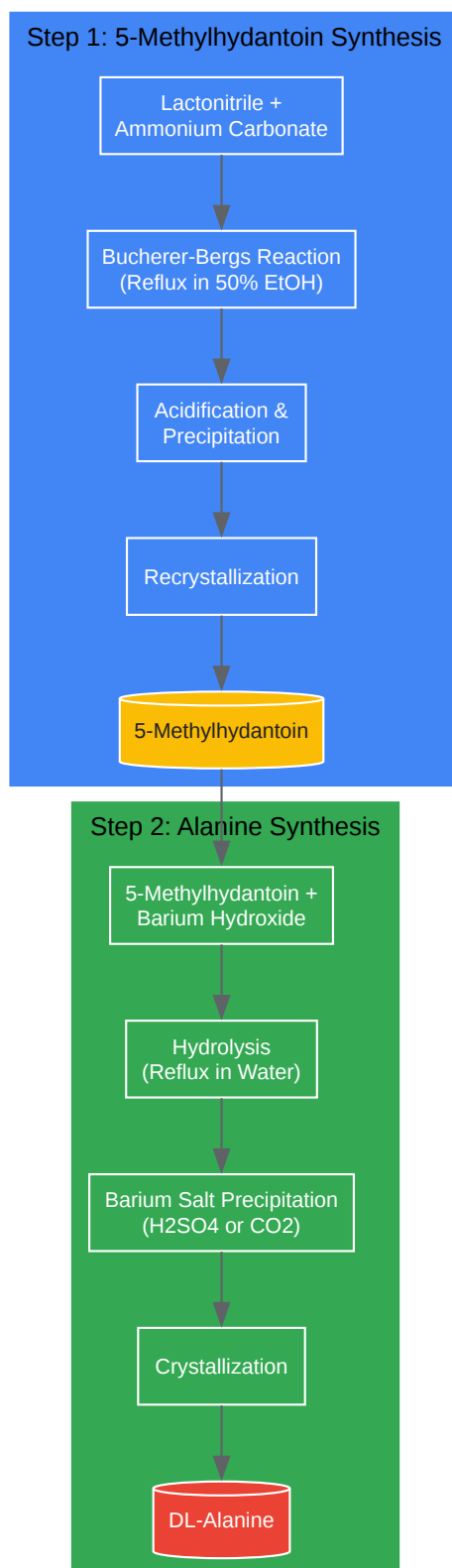
#### Procedure:

- In a round-bottom flask, dissolve the 5-methylhydantoin in an aqueous solution containing a 2 to 3 molar excess of barium hydroxide octahydrate.
- Heat the mixture to reflux (approximately  $100\text{--}110^\circ\text{C}$ ) with vigorous stirring. The hydrolysis can take several hours to complete. Monitor the reaction for the cessation of ammonia evolution.
- Once the hydrolysis is complete, cool the reaction mixture.
- Neutralize the excess barium hydroxide and precipitate the barium ions by either bubbling carbon dioxide gas through the solution to form barium carbonate ( $\text{BaCO}_3$ ) or by the careful addition of dilute sulfuric acid to form barium sulfate ( $\text{BaSO}_4$ ).
- Remove the insoluble barium salt by filtration.

- Wash the precipitate with hot water to ensure complete recovery of the alanine.
- Combine the filtrate and washings and concentrate the solution under reduced pressure using a rotary evaporator until crystals of DL-alanine begin to form.
- Cool the concentrated solution in an ice bath to maximize crystallization.
- Collect the alanine crystals by filtration and wash them with cold ethanol.
- Dry the purified DL-alanine.

## IV. Visualizations

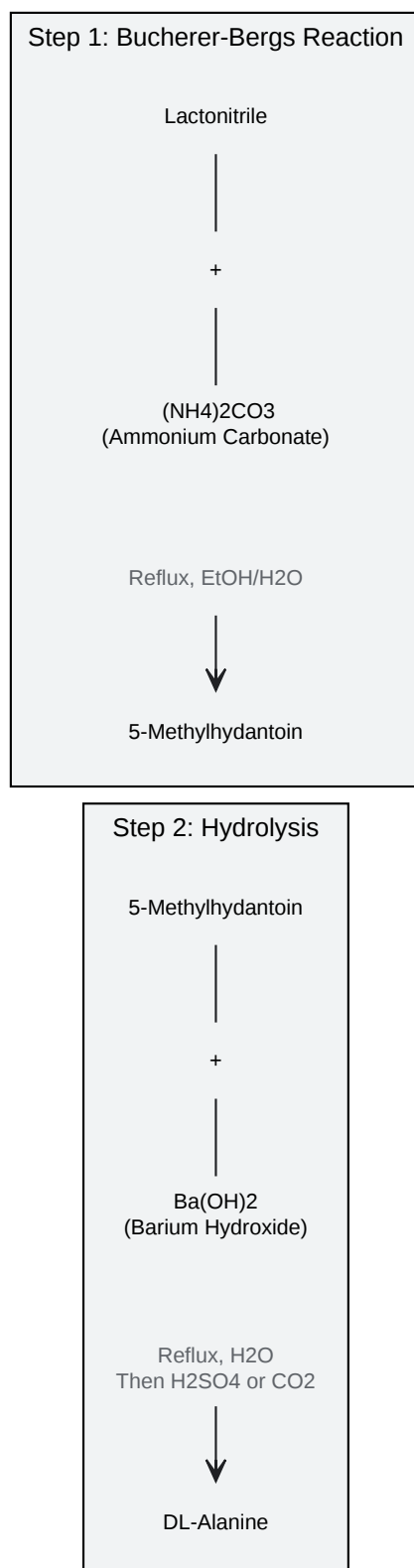
Diagram 1: Overall Experimental Workflow



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Caption: Workflow for the synthesis of DL-alanine from **lactonitrile**.

Diagram 2: Chemical Reaction Pathway

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Caption: Chemical pathway from **lactonitrile** to DL-alanine.

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